

# Guide to Inter-laboratory Comparison for Sulfachlorpyridazine Residue Analysis

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## Compound of Interest

Compound Name: Sulfachlorpyridazine

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This guide provides a comparative overview of analytical methodologies for the determination of **sulfachlorpyridazine** (SCP) residues, drawing upon data from a proficiency testing scheme and published research on method validation. It is intended for researchers, scientists, and drug development professionals involved in the analysis of veterinary drug residues.

## Data from Inter-laboratory Comparison

An international proficiency test for antibiotics in bovine muscle included the analysis of **sulfachlorpyridazine**. The test material was prepared by spiking blank bovine muscle, and the homogeneity and stability of the samples were verified.<sup>[1]</sup>

Table 1: Summary of Proficiency Test Results for **Sulfachlorpyridazine** in Bovine Muscle<sup>[1]</sup>

Parameter	Value
Target Concentration	90 µg/kg
Number of Participating Laboratories (Quantitative Analysis)	18
Laboratories with Satisfactory Results	17 (94%)
Common Issues Noted	False negatives due to the absence of sulfachlorpyridazine in the analytical method scope.

## Comparison of Analytical Method Performance

The following tables summarize the performance characteristics of different analytical methods for the determination of **sulfachlorpyridazine** residues as reported in various studies.

Table 2: Performance of HPLC-UV Method for **Sulfachlorpyridazine** in Aqueous and Soil Matrices[2]

Parameter	Aqueous Matrix	Soil Matrix
Linearity Range	Not specified	Not specified
Average Recovery	95 - 105%	Slightly lower than aqueous
Limit of Detection (LOD)	20.0 µg/L	Not specified
Limit of Quantification (LOQ)	Not specified	Not specified

Table 3: Performance of HPLC-MS/MS Method for **Sulfachlorpyridazine** in Lettuce[3]

Parameter	Value
Fortification Levels	1, 5, and 15 µg/kg
Recovery Rates	93.0 - 110.5%
Intralaboratory Reproducibility (CV)	< 15%
Limit of Detection (LOD)	Not specified
Limit of Quantification (LOQ)	Not specified

Table 4: Performance of LC-MS/MS Method for **Sulfachlorpyridazine** in Chicken Tissues and Feathers[4][5]

Matrix	Linearity Range (µg/kg)	R <sup>2</sup>	Recovery (%)	LOD (µg/kg)	LOQ (µg/kg)
Muscle	10 - 100	> 0.96	98 - 101	5	6.2
Liver	10 - 100	> 0.96	98 - 101	10	12.7
Feathers	10 - 100	> 0.98	98 - 101	10	14.6

## Experimental Protocols

### HPLC-MS/MS Method for Sulfachlorpyridazine in Lettuce[3]

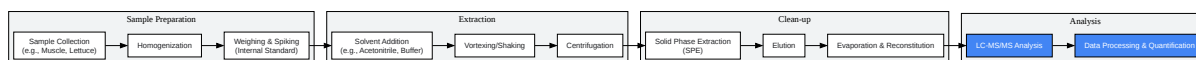
- Sample Preparation:
  - Homogenize lettuce samples.
- Extraction:
  - Use an extraction solvent mixture of acetonitrile, methanol, 0.5% formic acid, and McIlvaine-EDTA buffer.
- Clean-up:
  - Employ dispersive solid-phase extraction (dSPE).
- Analysis:
  - Analyze the extract using a liquid chromatography system coupled to a mass spectrometer (HPLC-MS/MS).
  - Validate the method for specificity, linearity, recovery, precision, limit of detection (LOD), and limit of quantification (LOQ) according to European Union decision 2021/808/EC and VICH GL2 guidelines.

## LC-MS/MS Method for Sulfachlorpyridazine in Chicken Tissues and Feathers[4][5]

- Sample Preparation:
  - Weigh the sample (5g for muscle, 2g for liver) into a polypropylene tube.
  - Fortify with an internal standard solution ( $^{13}\text{C}_6$ -sulfamethazine).
  - Let the sample rest for 15 minutes.
- Extraction:
  - Add 15 mL of water and stir for 10 minutes.
  - Add 15  $\mu\text{L}$  of 1M NaOH, stir for 15 minutes, and sonicate for 5 minutes.
  - Adjust the pH to 7.8–8.0 with 10% v/v HCl.
- Clean-up:
  - Use aromatic sulfonic acid solid phase extraction (SPE) cartridges.
- Analysis:
  - Analyze the extract using an LC-MS/MS system.
  - Quantify using a linear regression analysis of calibration curves prepared in the respective fortified matrices.

## Visualized Experimental Workflow

The following diagram illustrates a general workflow for the analysis of **sulfachlorpyridazine** residues.



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Caption: General workflow for **sulfachlorpyridazine** residue analysis.

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